

In-Depth Technical Guide: Dimethyl 1,5-Naphthalenedisulfonate (CAS No. 20779-13-9)

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Compound of Interest

Compound Name: *Dimethyl 1,5-naphthalenedisulfonate*

Cat. No.: *B1361604*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of publicly available technical data for **Dimethyl 1,5-Naphthalenedisulfonate**. It is intended for informational purposes for a scientific audience. A comprehensive literature search revealed a significant lack of information regarding the biological activity, toxicological profile, and specific signaling pathways associated with this compound.

Executive Summary

Dimethyl 1,5-naphthalenedisulfonate, identified by CAS number 20779-13-9, is a chemical compound primarily utilized as a reagent and an intermediate in various chemical syntheses. This guide synthesizes the available physicochemical properties, safety and handling protocols, and analytical data for this compound. Due to the limited publicly available research, this document also highlights the current knowledge gaps, particularly in the areas of biological activity and detailed experimental protocols.

Physicochemical Properties

The fundamental physical and chemical characteristics of **Dimethyl 1,5-Naphthalenedisulfonate** are summarized below. This data is crucial for its handling, storage, and application in experimental settings.

Property	Value	Reference(s)
Molecular Formula	C ₁₂ H ₁₂ O ₆ S ₂	
Molecular Weight	316.35 g/mol	[1]
Appearance	White to almost white crystal or powder	[2]
Melting Point	203 °C	
Boiling Point (Predicted)	510.5 ± 23.0 °C	[1]
Density (Predicted)	1.439 g/cm ³	[1]
Purity	>98.0% (GC)	[2][3]

Synthesis and Manufacturing

While a specific, detailed experimental protocol for the synthesis of **Dimethyl 1,5-Naphthalenedisulfonate** is not readily available in the public domain, a general approach involves the esterification of 1,5-naphthalenedisulfonic acid. The synthesis of the parent acid is well-documented and typically involves the sulfonation of naphthalene.

Representative Synthesis of 1,5-Naphthalenedisulfonic Acid

A common industrial method for producing 1,5-naphthalenedisulfonic acid involves the reaction of naphthalene with oleum (fuming sulfuric acid).[4] The reaction conditions are controlled to favor the formation of the 1,5-isomer.[4]

Experimental Protocol: Sulfonation of Naphthalene with Oleum[4]

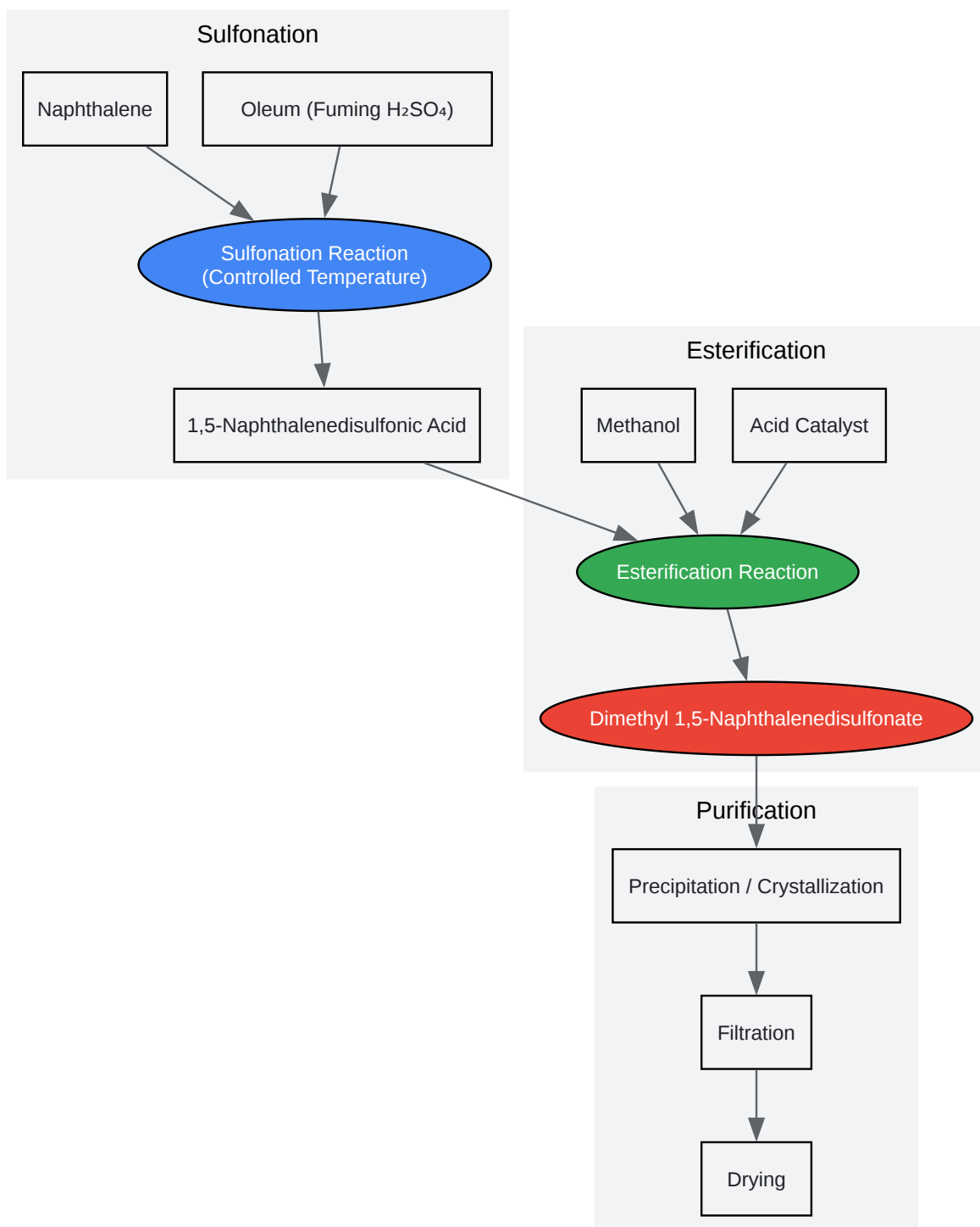
- Refined naphthalene is gradually added to a stirred solution of 20% oleum at a controlled temperature, typically between 20-35°C.
- Subsequently, 65% oleum and additional naphthalene are added alternately while maintaining the temperature.

- After the additions are complete, the reaction mixture is heated to 55°C for approximately 6 hours.
- The mixture is then cooled and poured into water.
- The 1,5-naphthalenedisulfonic acid can be precipitated as the free acid by further cooling or as its disodium salt by the addition of sodium sulfate or sodium hydroxide.
- The resulting precipitate is collected by filtration and can be further purified by recrystallization.

Note: This is a general procedure for the synthesis of the parent acid. The subsequent esterification to yield **Dimethyl 1,5-Naphthalenedisulfonate** would typically involve reaction with methanol in the presence of an acid catalyst.

Synthesis Workflow

General Synthesis Workflow for Naphthalenedisulfonic Acid Esters

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General Synthesis Workflow

Analytical Data

The primary analytical data available for **Dimethyl 1,5-Naphthalenedisulfonate** is its ^1H NMR spectrum.

^1H NMR Spectroscopy

The ^1H NMR spectrum provides confirmation of the chemical structure. The key features of the spectrum are consistent with the presence of methoxy groups and the naphthalene ring system.^[5]

- InChI: InChI=1S/C12H12O6S2/c1-17-19(13,14)11-7-3-6-10-9(11)5-4-8-12(10)20(15,16)18-2/h3-8H,1-2H3^[5]
- SMILES: C1(S(OC)(=O)=O)=C2C(C(S(OC)(=O)=O)=CC=C2)=CC=C1^[5]

Biological Activity and Signaling Pathways

There is currently no publicly available scientific literature detailing the biological activity, mechanism of action, or any associated signaling pathways for **Dimethyl 1,5-Naphthalenedisulfonate**.

Extensive searches of scientific databases did not yield any studies investigating the effects of this specific compound on biological systems. Research on related naphthalenesulfonic acid compounds has focused on their environmental fate and potential for biodegradation, with some noting their resistance to degradation.^{[6][7]} Some naphthalenesulfonic acid derivatives have been investigated for various biological activities, but these findings cannot be directly extrapolated to the dimethyl ester derivative.^[8]

Given the absence of data, it is not possible to create a diagram of any signaling pathways influenced by this compound.

Safety, Handling, and Toxicology

Hazard Identification

According to available Safety Data Sheets (SDS), **Dimethyl 1,5-Naphthalenedisulfonate** does not meet the criteria for classification in any hazard class according to Regulation (EC) No

1272/2008. However, standard laboratory safety precautions should always be observed.

Handling and Storage

- **Handling:** Handling should be performed in a well-ventilated area. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a dust respirator, should be worn. Avoid the formation and dispersion of dust. Hands and face should be washed thoroughly after handling.
- **Storage:** Store in a cool, dark, and dry place in a tightly sealed container. Keep away from incompatible materials such as oxidizing agents.

First Aid Measures

- **Inhalation:** Remove the victim to fresh air and keep at rest in a comfortable position for breathing.
- **Skin Contact:** Remove contaminated clothing and rinse the skin with water.
- **Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.
- **Ingestion:** Rinse mouth and seek medical advice if feeling unwell.

Toxicological Information

No specific toxicological studies for **Dimethyl 1,5-Naphthalenedisulfonate** were identified in the public domain. The toxicological properties of this chemical have not been thoroughly investigated.^[9]

Conclusion and Future Directions

Dimethyl 1,5-naphthalenedisulfonate is a well-characterized compound in terms of its physicochemical properties. However, a significant knowledge gap exists regarding its biological effects. For researchers and professionals in drug development, this compound represents an unexplored chemical entity. Future research should focus on:

- **Screening for Biological Activity:** Conducting a broad range of in vitro assays to identify any potential therapeutic or toxic effects.
- **Toxicological Evaluation:** Performing comprehensive in vitro and in vivo toxicological studies to determine its safety profile.
- **Mechanism of Action Studies:** If any biological activity is identified, further research will be needed to elucidate the underlying molecular mechanisms and signaling pathways.

Without such studies, the potential applications of **Dimethyl 1,5-Naphthalenedisulfonate** in a biological context remain unknown.

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